

Application Notes and Protocols for 21-Dehydro Budesonide-d8-1 Stock Solution

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Compound of Interest

Compound Name: 21-Dehydro Budesonide-d8-1

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Introduction

This document provides a detailed standard operating procedure (SOP) for the preparation, storage, and handling of a stock solution of **21-Dehydro Budesonide-d8-1**. This deuterated analog of a Budesonide impurity is primarily utilized as an internal standard in analytical methodologies, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), for the quantitative analysis of Budesonide and its related substances in various biological and pharmaceutical matrices. Adherence to this protocol is crucial for ensuring the accuracy, precision, and reliability of experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **21-Dehydro Budesonide-d8-1** is presented in the table below. This information is critical for the proper handling and preparation of the stock solution.

Property	Value	Reference
Chemical Name	(11 β ,16 α)-16,17-[(Butylidene-d8)bis(oxy)]-11-hydroxy-3,20-dioxopregna-1,4-dien-21-al	[1][2]
Molecular Formula	C ₂₅ H ₂₄ D ₈ O ₆	[1][3][4]
Molecular Weight	436.57 g/mol	[1][3][4]
Appearance	White to Light Yellow Solid	[5]
Solubility	Slightly soluble in DMSO and Methanol.	[5]
Stability	Hygroscopic. Stable under recommended storage conditions.	[5][6][7]
Storage Temperature	-20°C, under an inert atmosphere.	[5][8]

Health and Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile), when handling **21-Dehydro Budesonide-d8-1** and its solutions.
- **Handling:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles. Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- **Disposal:** Dispose of all waste materials, including empty vials, used pipette tips, and solvent waste, in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol details the steps for preparing a 1 mg/mL stock solution of **21-Dehydro Budesonide-d8-1** in methanol. The concentration can be adjusted as per specific experimental requirements.

4.1. Materials and Equipment

- **21-Dehydro Budesonide-d8-1** (neat solid)
- Methanol (HPLC or LC-MS grade)
- Dimethyl sulfoxide (DMSO, optional, for initial solubilization)
- Analytical balance (readable to at least 0.01 mg)
- Calibrated micropipettes and sterile, filtered pipette tips
- Volumetric flask (e.g., 1 mL or 5 mL, Class A)
- Amber glass vials with PTFE-lined screw caps for storage
- Vortex mixer
- Ultrasonic bath

4.2. Procedure

- **Equilibration:** Allow the vial containing **21-Dehydro Budesonide-d8-1** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of moisture, as the compound is hygroscopic[5][6].
- **Weighing:** Accurately weigh a precise amount of **21-Dehydro Budesonide-d8-1** (e.g., 1 mg) using an analytical balance. Transfer the weighed solid into a clean, appropriately sized volumetric flask.
- **Solubilization:**
 - Add a small volume of the chosen solvent (e.g., methanol) to the volumetric flask, approximately 50-70% of the final volume.

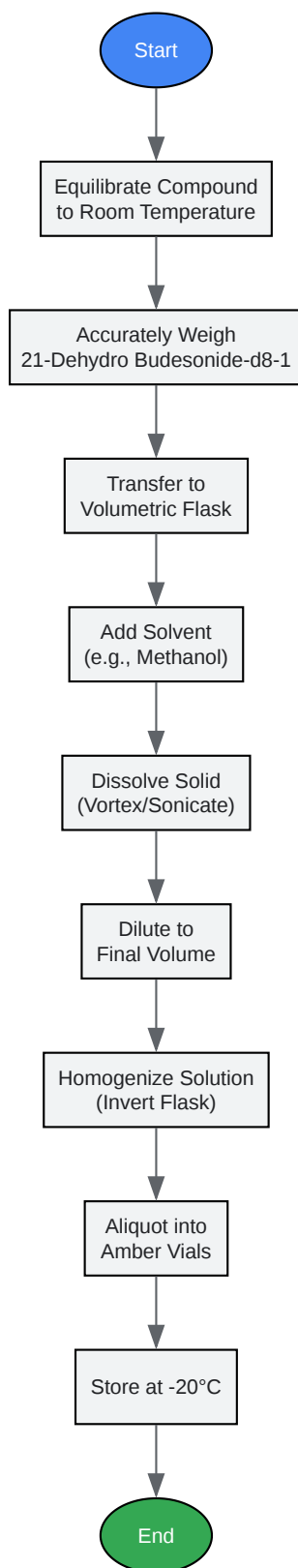
- If solubility is a concern, a small amount of DMSO can be used to initially dissolve the compound, followed by dilution with methanol. However, ensure the final concentration of DMSO is compatible with the intended analytical method.
- Dissolution: Cap the flask and gently swirl to dissolve the solid. Use a vortex mixer for a few seconds to ensure thorough mixing. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to aid dissolution.
- Dilution to Final Volume: Once the solid is completely dissolved, add the solvent to the volumetric flask up to the calibration mark.
- Homogenization: Cap the flask securely and invert it several times (at least 10-15 times) to ensure the solution is homogeneous.
- Aliquoting and Storage:
 - Transfer the stock solution into amber glass vials to protect it from light.
 - Label each vial clearly with the compound name, concentration, solvent, preparation date, and initials of the preparer.
 - Store the stock solution at -20°C^{[5][8]}.

Quality Control

- Purity Check: The purity of the stock solution should be verified, especially for long-term use. This can be done by injecting a sample into an LC-MS or HPLC-UV system and checking for any degradation products or impurities.
- Concentration Verification: The concentration of the stock solution can be verified by comparing its response to a freshly prepared standard of a known concentration.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **21-Dehydro Budesonide-d8-1** stock solution.



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Workflow for preparing the stock solution.

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